

Proper Disposal of 2-Chloro-5-iodobenzaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Chloro-5-iodobenzaldehyde

Cat. No.: B1289146

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For Immediate Reference: Essential Safety and Disposal Information

Proper disposal of **2-Chloro-5-iodobenzaldehyde** is crucial for laboratory safety and environmental protection. This compound is a halogenated aromatic aldehyde and must be treated as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular trash. The primary disposal method is incineration at a licensed and approved waste disposal facility. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage and dispose of this chemical responsibly, ensuring compliance with regulatory standards and minimizing risks.

Quantitative Data Summary

The following table summarizes key data for **2-Chloro-5-iodobenzaldehyde** and general parameters for the disposal of halogenated organic waste. Note that a specific, comprehensive Safety Data Sheet (SDS) for **2-Chloro-5-iodobenzaldehyde** was not available; therefore, some data is based on closely related compounds and general chemical waste guidelines.

Parameter	Value/Information	Source/Comment
Chemical Name	2-Chloro-5-iodobenzaldehyde	-
CAS Number	256925-54-9	[1][2]
Molecular Formula	C ₇ H ₄ ClIO	[1]
Primary Hazards	Skin irritant, serious eye irritant, may cause respiratory irritation.	Based on similar compounds[3]
Incompatible Materials	Strong oxidizing agents, strong bases, strong reducing agents, iron.	General for aldehydes and halogenated compounds[4][5]
Recommended PPE	Chemical-resistant gloves (e.g., nitrile), safety goggles or face shield, lab coat.	Standard laboratory practice
Disposal Method	Incineration at an approved hazardous waste facility.	General for halogenated organic waste[6][7]
Waste Container	Designated, leak-proof, and chemically compatible container for halogenated organic liquid waste.	[7]
Storage of Waste	In a designated, cool, dry, and well-ventilated satellite accumulation area.	[8]

Step-by-Step Disposal Protocol

The disposal of **2-Chloro-5-iodobenzaldehyde** must adhere to all federal, state, and local regulations. The following is a general protocol that should be adapted to meet the specific requirements of your institution.

1. Personal Protective Equipment (PPE) and Preparation:

- Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.
- Ensure that a safety shower and eyewash station are readily accessible.
- Conduct all handling and preparation for disposal in a well-ventilated area, preferably within a chemical fume hood.

2. Waste Segregation and Containerization:

- Segregate: **2-Chloro-5-iodobenzaldehyde** is a halogenated organic waste. It must be segregated from non-halogenated organic waste, aqueous waste, and solid waste.^{[7][9]} Mixing with incompatible waste streams can lead to dangerous reactions and complicates the disposal process.
- Container Selection: Use a designated, leak-proof, and chemically compatible container for halogenated organic liquid waste. Polyethylene or glass containers are typically suitable. The use of metal cans is not recommended as halogenated compounds can produce acids that corrode metal.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**2-Chloro-5-iodobenzaldehyde**," and the approximate concentration and volume. Affix your institution's hazardous waste tag.

3. Spill and Contamination Cleanup:

- In the event of a spill, evacuate non-essential personnel from the area.
- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial sorbent pads).
- Carefully collect the absorbed material and contaminated debris into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with a suitable solvent (such as ethanol), followed by soap and water.^[4] All cleaning materials must also be disposed of as hazardous waste.

4. Storage and Collection:

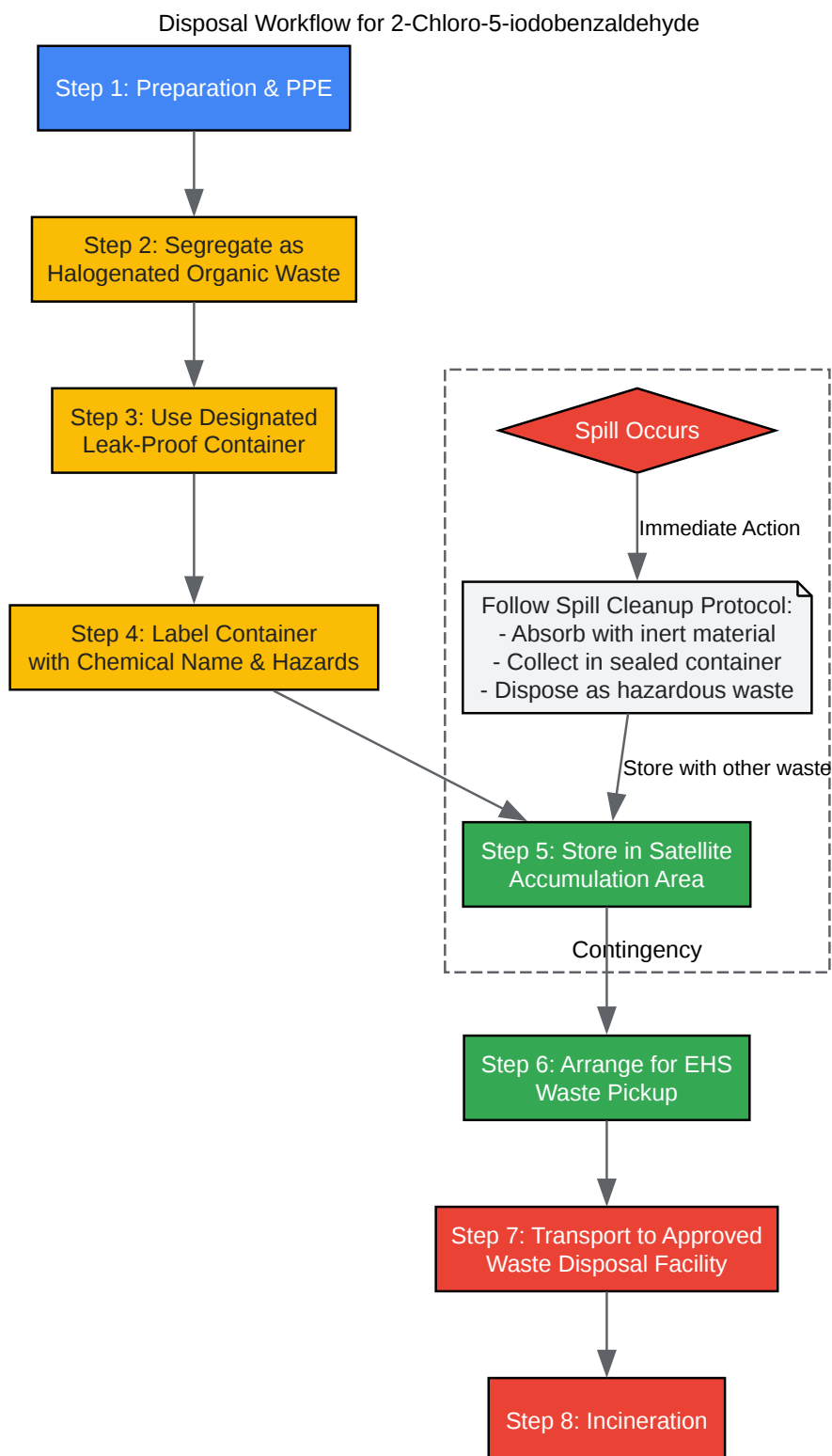
- **Storage:** Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of laboratory personnel and away from incompatible materials.
- **Closure:** Keep the waste container securely closed at all times, except when adding waste.
- **Volume:** Do not overfill the container. Leave at least 10% of headspace to allow for vapor expansion.
- **Arrange for Pickup:** Once the container is full, or when the experiment generating the waste is complete, contact your institution's Environmental Health and Safety (EHS) department to arrange for a waste pickup.

5. Final Disposal:

- Your institution's EHS department will coordinate with a licensed hazardous waste disposal company for the transportation and final disposal of the chemical.
- The primary method of destruction for halogenated organic compounds is high-temperature incineration, which ensures the breakdown of the molecule into less harmful components under controlled conditions.^[6]

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **2-Chloro-5-iodobenzaldehyde**.



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Caption: Disposal workflow for **2-Chloro-5-iodobenzaldehyde**.

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References

- 1. 2-Chloro-5-iodobenzaldehyde | 256925-54-9 [sigmaaldrich.com]
- 2. 2-Chloro-5-iodobenzaldehyde | CAS#:256925-54-9 | Chemsrce [chemsrc.com]
- 3. 256925-54-9 Cas No. | 2-Chloro-5-iodobenzaldehyde | Apollo [store.apolloscientific.co.uk]
- 4. ehs.utk.edu [ehs.utk.edu]
- 5. riskmanagement.nd.edu [riskmanagement.nd.edu]
- 6. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 7. bucknell.edu [bucknell.edu]
- 8. fishersci.com [fishersci.com]
- 9. uwlax.edu [uwlax.edu]
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